

comparing mobility TES pentacene and pentacene

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Compound Focus: TES pentacene

CAS No.: 398128-81-9

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Performance and Property Comparison

The choice between these materials depends heavily on your application's priorities: high performance with vacuum processing (pentacene) or good performance with solution processing (TES-pentacene).

Feature	Pentacene	TES-Pentacene
Chemical Structure	Unmodified, planar pentacene molecule [1]	Pentacene core with triethylsilylethynyl side groups [2] [3]
Solubility	Insoluble [1]	Soluble [1]
Primary Deposition Method	Thermal Vacuum Evaporation [1]	Solution Processing (e.g., Zone-Casting) [4]
Typical OFET Mobility	Up to $\sim 0.8 \text{ cm}^2/\text{V}\cdot\text{s}$ (on optimized surfaces) [5]	Up to $\sim 0.06 \text{ cm}^2/\text{V}\cdot\text{s}$ (in aligned films) [4]
Mobility Anisotropy	Less pronounced	Very high (>45), strongly 1D-like transport [4]

Feature	Pentacene	TES-Pentacene
Molecular Packing	"Herringbone" structure [6]	1D "slipped-stack" due to smaller side groups [4]
Key Advantage	High charge carrier mobility	Enables scalable, low-cost fabrication
Main Disadvantage	Expensive, non-scalable deposition; air-sensitive [1]	Lower absolute mobility

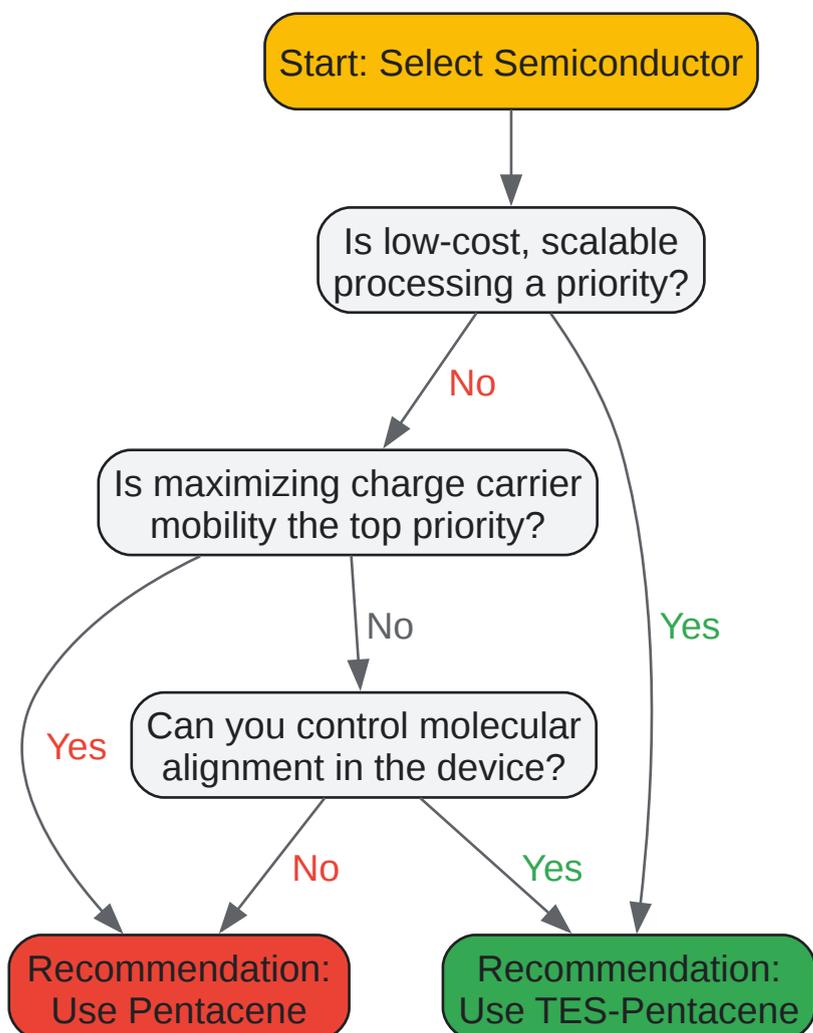
Experimental Insights and Protocols

The data in the table above comes from specific experimental conditions. Here are the methodologies and key findings from the relevant studies.

- **Device Fabrication with Pentacene:** High-performance pentacene OFETs are often made on silicon wafers with a SiO₂ gate dielectric. The SiO₂ surface is typically modified with a self-assembled monolayer (SAM), like octyltrichlorosilane (OTS-8), to improve interface properties. Pentacene is then deposited via **thermal evaporation** under high vacuum conditions. Finally, gold source and drain electrodes are deposited on top through a shadow mask [5].
- **Device Fabrication with TES-Pentacene:** TES-pentacene enables solution-based techniques. In one study, **zone-casting** was used: a solution of TES-pentacene is dispensed from a nozzle onto a moving substrate. By controlling the substrate speed, highly aligned crystalline needles of the material can be grown over large areas. OFETs are then completed by depositing electrodes onto these pre-aligned films [4].
- **Critical Finding on Molecular Packing:** Research shows that the bulky side groups on functionalized pentacenes dictate how the molecules pack. TES-pentacene, with its relatively smaller side groups, forms a 1D "**slipped-stack**" structure. This leads to highly anisotropic charge transport, where mobility is excellent along one crystal direction but poor in others, explaining its high anisotropy ratio [4].

Choosing the Right Material

The experimental data leads to a clear decision-making framework, visualized in the diagram below.



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